

Technical Synthesis Guide: 1-Chloro-1,1-difluoro-3-iodopropane

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Compound of Interest

Compound Name: 1-Chloro-1,1-difluoro-3-iodopropane

CAS No.: 1909309-69-8

Cat. No.: B2893252

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Executive Summary

1-Chloro-1,1-difluoro-3-iodopropane (CAS: 1909309-69-8) is a specialized fluorinated building block used in the synthesis of advanced agrochemicals, pharmaceuticals, and fluoropolymers.^[1] Its utility stems from its dual-functional nature: the chlorodifluoromethyl ($-\text{CF}_2\text{Cl}$) group provides a lipophilic, metabolically stable motif, while the primary iodide ($-\text{CH}_2\text{I}$) serves as a highly reactive electrophilic handle for nucleophilic substitution or cross-coupling reactions.

This guide details the radical telomerization of chlorodifluoriodomethane with ethylene as the primary synthetic route. This method is preferred for its atom economy and scalability compared to halogen exchange pathways.

Chemical Identity & Properties

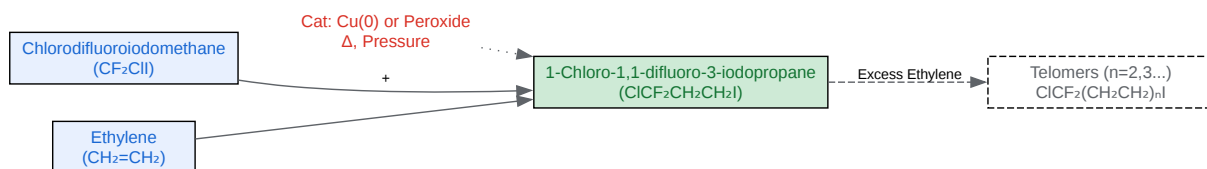
Property	Data
IUPAC Name	1-Chloro-1,1-difluoro-3-iodopropane
Common Name	3-Chloro-3,3-difluoropropyl iodide
CAS Number	1909309-69-8 (Product); 420-49-5 (Precursor)
Molecular Formula	C ₃ H ₄ ClF ₂ I
Molecular Weight	240.42 g/mol
Structure	Cl-CF ₂ -CH ₂ -CH ₂ -I
Physical State	Pale yellow liquid (at 25°C)
Boiling Point	~130–135°C (Estimated at 760 mmHg)
Solubility	Soluble in DCM, THF, Et ₂ O; insoluble in water

Retrosynthetic Analysis

The most direct and atom-economical approach to constructing the Cl-CF₂-CH₂-CH₂-I skeleton is the radical addition (telomerization) of chlorodifluoroiodomethane (CF₂CI) across the double bond of ethylene.

- **Bond Formed:** C(sp³)-C(sp³) between the CF₂CI radical and ethylene.
- **Driving Force:** The formation of a stronger C-C bond relative to the π-bond of ethylene, and the weakness of the C-I bond (approx. 53 kcal/mol) which facilitates radical chain propagation.

Reaction Scheme



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Figure 1: Reaction scheme for the synthesis of **1-Chloro-1,1-difluoro-3-iodopropane** via radical addition.

Detailed Experimental Protocol

Route: Thermal/Catalytic Radical Addition

This protocol utilizes a high-pressure autoclave to facilitate the addition of the gaseous/volatile reactants. Copper powder is recommended as a redox catalyst to lower the activation energy and improve selectivity for the mono-addition product (

) over higher telomers (

).

Reagents & Materials

- Chlorodifluoroiodomethane (CF_2ClI): 1.0 equivalent (Limiting reagent).
- Ethylene (gas): 1.0 – 1.2 equivalents (Controlled pressure). Note: Large excess promotes polymerization.
- Catalyst: Copper powder (activated) or CuI (1–5 mol%). Alternatively, Di-tert-butyl peroxide (DTBP) (1–2 mol%) can be used as a radical initiator.
- Solvent: Neat (preferred) or Acetonitrile (if solubilization is required).

Step-by-Step Procedure

- Preparation (Inert Atmosphere):
 - Ensure the high-pressure autoclave (Hastelloy or Stainless Steel) is clean, dry, and purged with Nitrogen or Argon.
 - Load the Copper powder (catalyst) into the autoclave liner.
 - Cool the autoclave to -78°C (dry ice/acetone bath) or -40°C .

- Reactant Charging:
 - Condense Chlorodifluoriodomethane (CF_2ClI) into the cooled autoclave.
 - Seal the reactor.
 - Purge the lines with Ethylene gas.
 - Pressurize the reactor with Ethylene to an initial pressure of 10–20 bar (depending on reactor headspace and stoichiometry calculations).
- Reaction Phase:
 - Heat the reactor gradually to 110–140°C.
 - Observation: A pressure drop indicates the consumption of ethylene.
 - Maintain temperature and agitation (magnetic or mechanical stirring) for 10–16 hours.
 - Monitoring: If equipped with a sampling line, monitor conversion via GC-MS.
- Work-up:
 - Cool the reactor to room temperature, then to 0°C.
 - Slowly vent unreacted Ethylene into a scrubber system.
 - Recover the crude liquid reaction mixture. The mixture will be dark (due to iodine/copper residues).
- Purification:
 - Wash the organic phase with 10% $\text{Na}_2\text{S}_2\text{O}_3$ (sodium thiosulfate) solution to remove free iodine (indicated by the disappearance of brown color).
 - Wash with water and brine; dry over anhydrous MgSO_4 .
 - Fractional Distillation: Perform vacuum distillation.

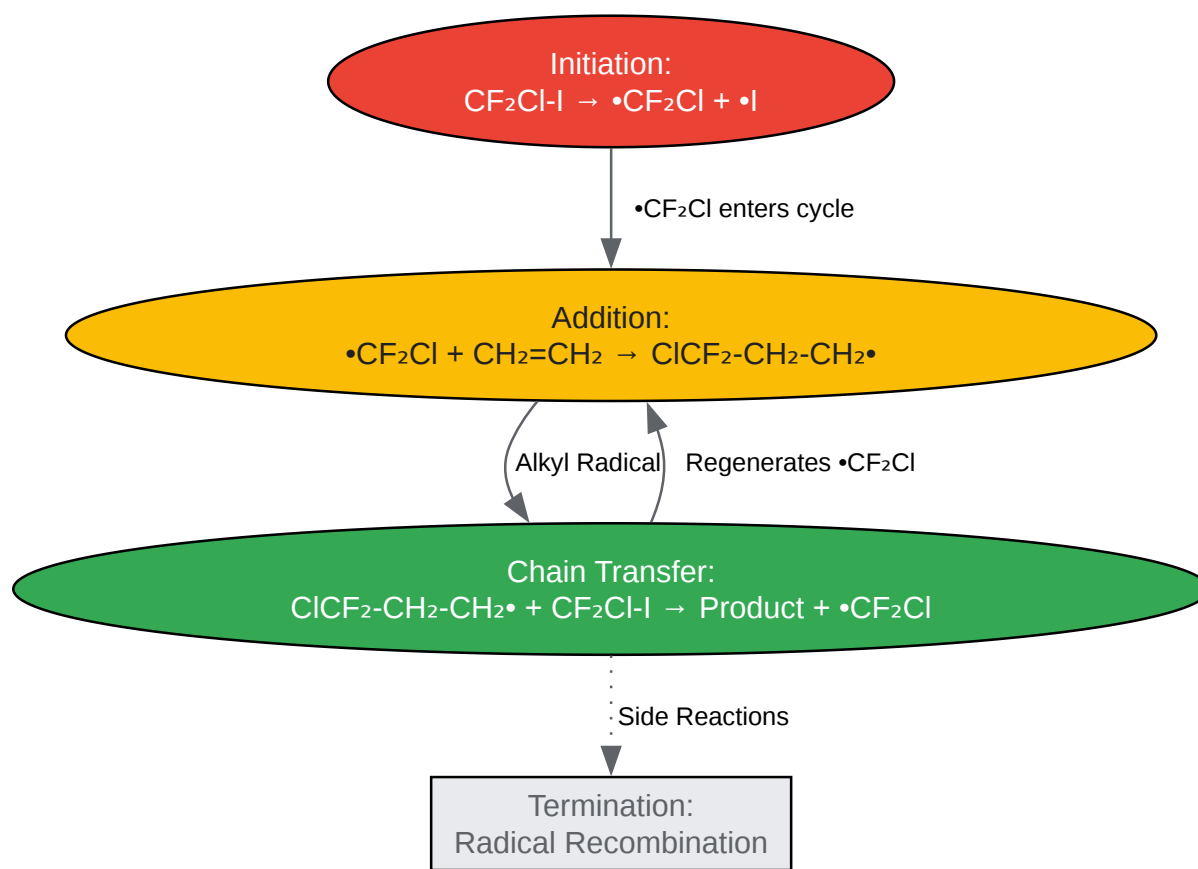
- Fraction 1: Unreacted CF_2ClI (recycle).
- Fraction 2: **1-Chloro-1,1-difluoro-3-iodopropane** (Target).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Residue: Higher telomers ($\text{ClCF}_2(\text{CH}_2\text{CH}_2)_2\text{I}$, etc.).

Mechanistic Insight

The reaction proceeds via a radical chain mechanism. The weak C–I bond in the precursor is the key to initiation and chain transfer.

- Initiation: Thermal or catalytic cleavage of the C–I bond in CF_2ClI generates the chlorodifluoromethyl radical ($\bullet\text{CF}_2\text{Cl}$).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Propagation (Addition): The electrophilic $\bullet\text{CF}_2\text{Cl}$ radical attacks the electron-rich π -system of ethylene, forming a new carbon-centered radical ($\text{ClCF}_2\text{--CH}_2\text{--CH}_2\bullet$).
- Chain Transfer: The intermediate alkyl radical abstracts an iodine atom from another molecule of CF_2ClI , yielding the product and regenerating the $\bullet\text{CF}_2\text{Cl}$ radical.[\[4\]](#)

Mechanism Diagram



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Figure 2: Radical chain mechanism cycle for the telomerization of CF_2ClI and ethylene.

Safety & Handling

- **High Pressure Hazard:** Ethylene is a flammable gas and is used under pressure. Ensure the autoclave is rated for at least 1.5x the operating pressure.
- **Explosion Risk:** Haloalkanes can react violently with active metals (Na, K). While Copper is used as a catalyst, avoid aluminum or magnesium parts in the reactor.
- **Toxicity:** Fluorinated alkyl iodides are potential alkylating agents. Use extreme caution, work in a fume hood, and wear permeation-resistant gloves (Viton/Butyl).
- **Decomposition:** Overheating may release HF or HCl. Have calcium gluconate gel available for potential HF exposure.

References

- Haszeldine, R. N. (1953). The Addition of Free Radicals to Unsaturated Systems. Part II. The Addition of Trifluoroiodomethane to Olefins. Journal of the Chemical Society. [Link](#) (Foundational methodology for fluoroalkyl iodide addition).
- Chen, Q. Y. (1986). The reaction of perfluoroalkyl iodides with alkenes initiated by copper. Journal of Fluorine Chemistry.
- Sigma-Aldrich. (2024). Product Specification: **1-chloro-1,1-difluoro-3-iodopropane** (CAS 1909309-69-8).[\[1\]Link](#)
- LookChem. (2024). Chlorodifluoroiodomethane Properties and Reactions.[\[7\]\[8\]Link](#)

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Sources

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. CAS 1909309-69-8 | Sigma-Aldrich [sigmaaldrich.com]
- 3. 1-chloro-3-iodopropane | Sigma-Aldrich [sigmaaldrich.com]
- 4. dokumen.pub [dokumen.pub]
- 5. kagaku.com [kagaku.com]
- 6. ntrs.nasa.gov [ntrs.nasa.gov]
- 7. Thieme E-Books & E-Journals [thieme-connect.de]
- 8. scribd.com [scribd.com]
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